

N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine proper disposal procedures

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Compound of Interest

Compound Name: N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine

Cat. No.: B558692

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Proper Disposal of N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine

For immediate reference, this document outlines the essential procedures for the safe and compliant disposal of **N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine**, a compound common in pharmaceutical research and development. While not classified as a hazardous substance by the OSHA Hazard Communication Standard (29 CFR 1910.1200), responsible disposal is paramount to ensure personnel safety and environmental protection^[1]. Adherence to institutional and local regulations is mandatory.

Pre-Disposal Safety and Handling

Before beginning any disposal-related activities, ensure that appropriate personal protective equipment (PPE) is worn. The immediate work area should be well-ventilated.

- **Personal Protective Equipment (PPE):** Wear safety glasses with side shields or chemical safety goggles, chemical-resistant gloves (e.g., nitrile), and a laboratory coat^{[1][2]}.
- **Engineering Controls:** Use a chemical fume hood or ensure adequate ventilation when handling the powder form to minimize dust generation^[3].

- **Spill Management:** In case of a spill, avoid generating dust. Carefully sweep or vacuum the material and place it into a suitable, sealed container for disposal[2][3].

Chemical and Physical Properties Summary

The following table summarizes key data for **N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine** relevant to its handling and disposal.

Property	Value	Reference
CAS Number	114873-01-7	[1]
Appearance	White to off-white powder/solid	[4]
Hazard Classification	Not classified as a hazardous substance	[1]
Solubility	Soluble in water	[4]
Stability	Stable under normal conditions	[4]
Incompatible Materials	Strong oxidizing agents	[4]

Step-by-Step Disposal Protocol

The primary principle for disposing of this substance is to prevent its release into the environment[1][2]. Under no circumstances should this chemical be poured down the drain or mixed with general laboratory trash unless explicitly permitted by your institution's safety policies.

Step 1: Waste Characterization and Segregation

- **Pure, Uncontaminated Waste:** Collect the solid **N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine** waste in its original container or a new, compatible, and clearly labeled container.
- **Contaminated Waste:** Any materials grossly contaminated with the compound (e.g., paper towels from a spill clean-up, contaminated gloves) should be collected separately in a sealed and labeled container.

- Solutions: Aqueous solutions of this compound should be collected in a labeled, sealed container. Do not dispose of solutions down the sanitary sewer.

Step 2: Packaging and Labeling

- Container: Use a robust, sealable container compatible with the chemical. Ensure the container is in good condition.
- Labeling: Label the waste container clearly. The label should include:
 - The full chemical name: "**N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine**"
 - The words "Non-Hazardous Waste for Disposal"
 - The name of the principal investigator or lab manager
 - The date of accumulation

Step 3: Storage of Waste

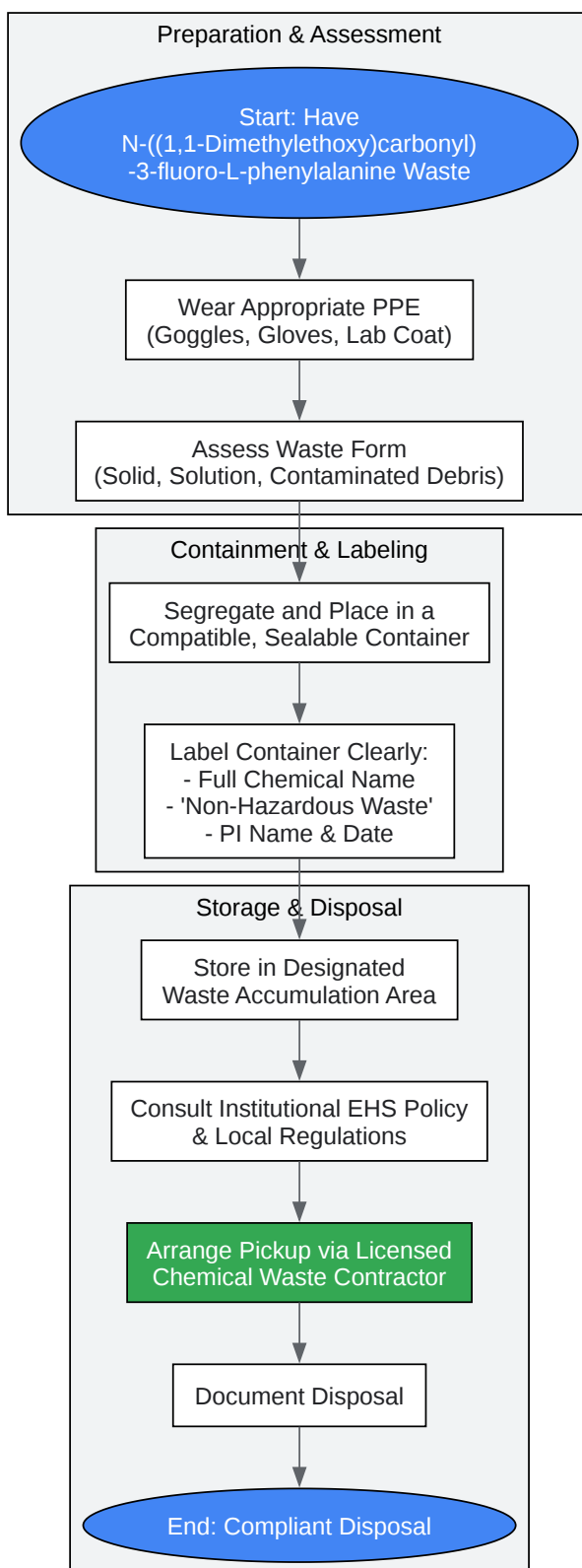
- Store the sealed and labeled waste container in a designated chemical waste accumulation area. This area should be secure, well-ventilated, and away from incompatible materials[3].

Step 4: Final Disposal

- Consult Institutional Policy: The final disposal route is dictated by your institution's Environmental Health and Safety (EHS) department. Always consult your institution's specific waste management guidelines[5].
- Licensed Waste Contractor: Arrange for the collection of the waste through your institution's designated hazardous or chemical waste disposal contractor. Even though the material is not classified as hazardous, specialized chemical waste vendors are equipped to handle its proper disposal[6].
- Documentation: Maintain a record of the disposal, including the chemical name, quantity, and date of pickup by the waste contractor.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine**.



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Caption: Disposal workflow for **N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine**.

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